

safe handling and storage procedures for 3-Phenylpropyl isothiocyanate

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Compound of Interest

Compound Name: 3-Phenylpropyl isothiocyanate

Cat. No.: B1198821

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Application Notes and Protocols for 3-Phenylpropyl Isothiocyanate

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **3-Phenylpropyl isothiocyanate** (CAS No. 2627-27-2). It includes summaries of quantitative data, experimental protocols, and safety workflows to ensure the well-being of laboratory personnel and the integrity of research outcomes.

Section 1: Chemical and Physical Properties

3-Phenylpropyl isothiocyanate is a synthetic isothiocyanate that appears as a light yellow oil. It is soluble in DMSO.

Property	Value	Reference
CAS Number	2627-27-2	
Molecular Formula	C ₁₀ H ₁₁ NS	
Molecular Weight	177.27 g/mol	
Appearance	Light yellow oil	
Purity	≥98%	
Solubility	Soluble in DMSO	

Section 2: Hazard Identification and Toxicity

3-Phenylpropyl isothiocyanate is classified as a hazardous chemical. It is harmful if swallowed, in contact with skin, or if inhaled, and causes severe skin burns and eye damage. It may also cause respiratory irritation.

GHS Hazard Classification:

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 4
Acute Toxicity, Inhalation	Category 4
Skin Corrosion/Irritation	Category 1B
Serious Eye Damage/Eye Irritation	Category 1
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)

Source:

GHS Pictograms:

corrosive; irritant

Hazard Statements:

- H302: Harmful if swallowed
- H312: Harmful in contact with skin
- H314: Causes severe skin burns and eye damage
- H332: Harmful if inhaled
- H335: May cause respiratory irritation

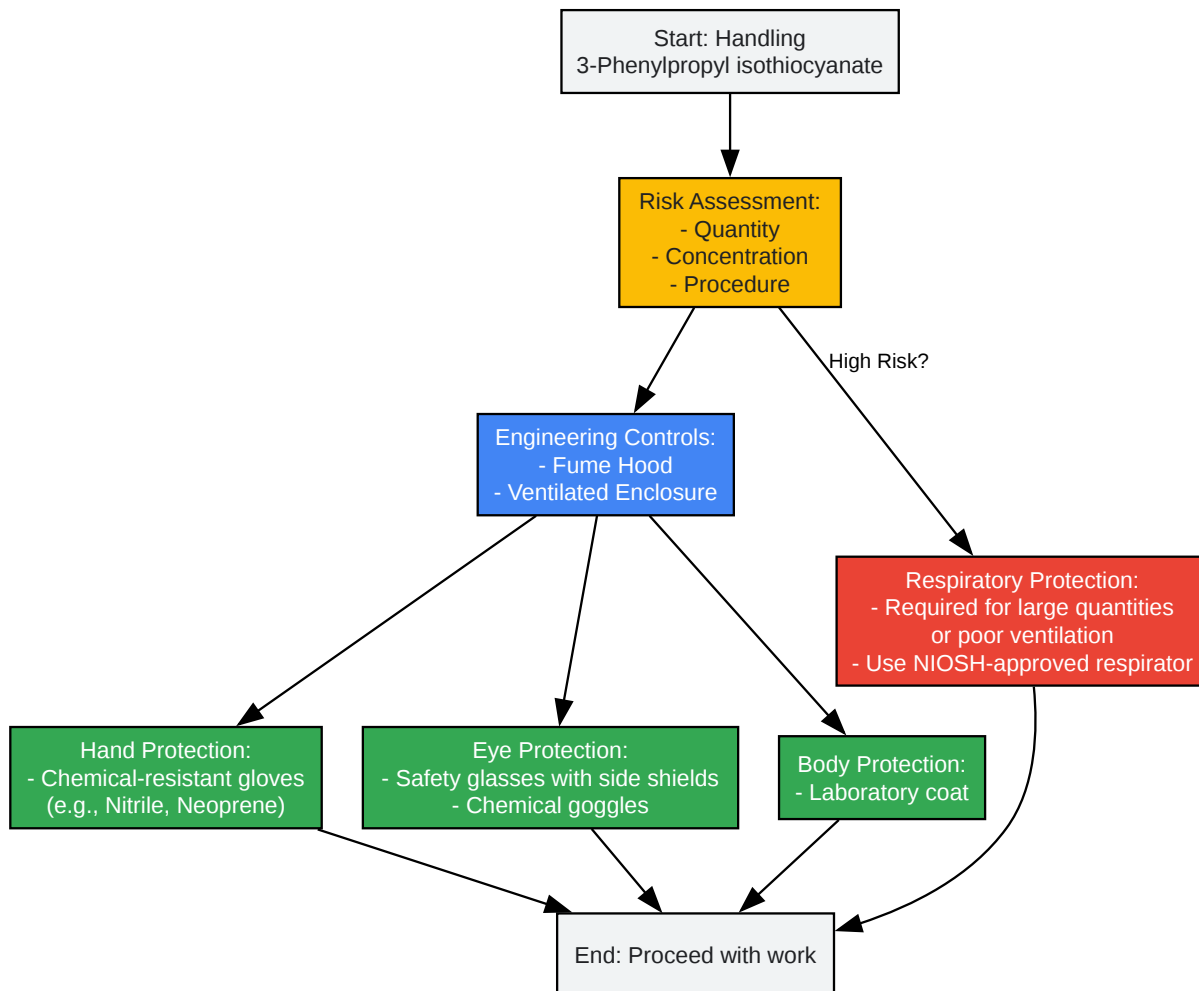
Quantitative Toxicity Data (for related isothiocyanates):

Test	Species	Route	Value	Reference
LD50	Mouse	Oral	87 mg/kg (for Phenyl isothiocyanate)	
LD50	Rat (female)	Oral	425.4 mg/kg	
LC50	Rat (male and female)	Inhalation	0.206 - 0.508 mg/L (4h)	
LD50	Rat (male and female)	Dermal	200 - 2,000 mg/kg	

Section 3: Safe Handling and Storage Procedures

3.1. Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **3-Phenylpropyl isothiocyanate** to determine the appropriate level of PPE. The following diagram outlines a general workflow for PPE selection.



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Caption: Personal Protective Equipment (PPE) Selection Workflow.

3.2. Storage

Store **3-Phenylpropyl isothiocyanate** in a tightly closed container in a dry and well-ventilated place. The recommended storage temperature is -20°C. It should be stored locked up.

3.3. Incompatibilities

Avoid contact with strong oxidizing agents, strong acids, strong bases, and amines.

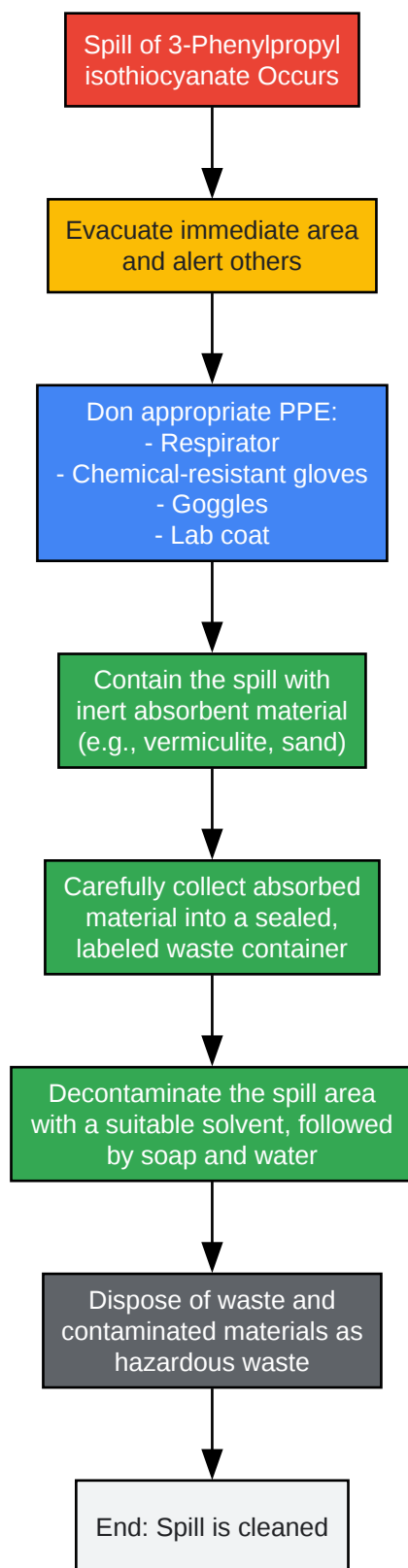
Section 4: Emergency Procedures

4.1. First-Aid Measures

- **Eye Contact:** Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Immediate medical attention is required.
- **Skin Contact:** Wash off immediately with plenty of soap and water for at least 15 minutes. Remove and wash contaminated clothing before re-use. Call a physician immediately.
- **Inhalation:** Move to fresh air. If not breathing, give artificial respiration. Call a physician immediately.
- **Ingestion:** Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Call a physician immediately.

4.2. Spill Cleanup

In case of a spill, follow the procedures outlined in the diagram below.



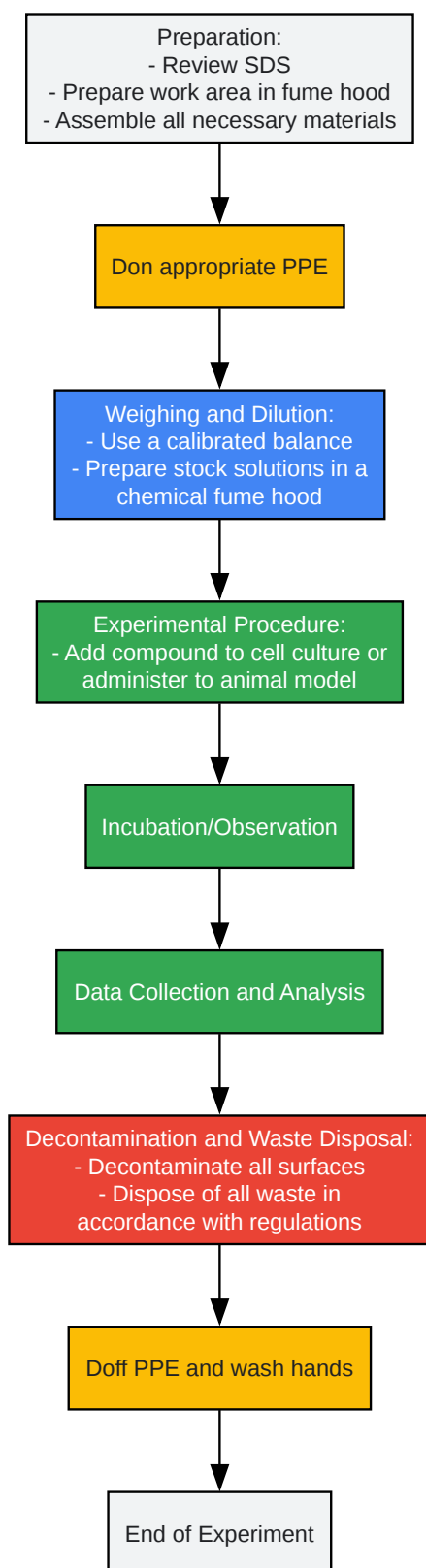
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Caption: Spill Cleanup Procedure.

Section 5: Experimental Protocols

5.1. General Laboratory Workflow

The following diagram illustrates a general workflow for handling **3-Phenylpropyl isothiocyanate** in a laboratory setting.



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Caption: General Laboratory Workflow.

5.2. In Vitro Cytotoxicity Assay (MTT Assay) - Adapted Protocol

This protocol is adapted from established methods for similar compounds and should be optimized for your specific cell line and experimental conditions.

Materials:

- **3-Phenylpropyl isothiocyanate**
- Dimethyl sulfoxide (DMSO), sterile
- Cancer cell line of interest (e.g., HeLa, MCF-7)
- Complete cell culture medium
- 96-well cell culture plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., 10% SDS in 0.01 M HCl)
- Phosphate-buffered saline (PBS)
- Multichannel pipette
- Microplate reader

Procedure:

- Cell Seeding:
 - Trypsinize and count cells.
 - Seed cells in a 96-well plate at a density of 5,000-10,000 cells/well in 100 μ L of complete medium.
 - Incubate for 24 hours at 37°C in a 5% CO₂ incubator to allow for cell attachment.

- Compound Preparation and Treatment:
 - Prepare a stock solution of **3-Phenylpropyl isothiocyanate** in sterile DMSO (e.g., 100 mM).
 - Perform serial dilutions of the stock solution in complete cell culture medium to achieve the desired final concentrations. The final DMSO concentration should be less than 0.1% to avoid solvent toxicity.
 - Remove the medium from the wells and add 100 μ L of the medium containing the different concentrations of **3-Phenylpropyl isothiocyanate**. Include a vehicle control (medium with 0.1% DMSO) and a no-treatment control.
 - Incubate the plate for 24, 48, or 72 hours at 37°C in a 5% CO₂ incubator.
- MTT Assay:
 - After the incubation period, add 20 μ L of MTT solution to each well.
 - Incubate for 3-4 hours at 37°C, allowing the viable cells to metabolize the MTT into formazan crystals.
 - Carefully remove the medium from each well.
 - Add 150 μ L of the solubilization solution to each well to dissolve the formazan crystals.
 - Gently shake the plate for 15 minutes to ensure complete dissolution.
- Data Acquisition:
 - Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis:
 - Calculate the percentage of cell viability for each concentration compared to the vehicle control.

- Plot a dose-response curve and determine the IC_{50} value (the concentration of the compound that inhibits cell growth by 50%).

Section 6: Disposal Considerations

Dispose of **3-Phenylpropyl isothiocyanate** and any contaminated materials in accordance with local, state, and federal regulations. This material should be disposed of as hazardous waste.

Disclaimer: This document is intended for informational purposes only and does not replace a thorough risk assessment and adherence to all applicable safety regulations and institutional protocols. Always consult the Safety Data Sheet (SDS) before handling any chemical.

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